

Personal protective equipment for handling NEO214

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Compound of Interest

Compound Name: NEO214

Cat. No.: B14076905

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Essential Safety and Handling Guide for NEO214

This document provides immediate safety, handling, and disposal protocols for **NEO214**, a novel compound under investigation for its anti-cancer properties. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate potential hazards.

Hazard Identification and Personal Protective Equipment

NEO214 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. All personnel handling this compound must adhere to the following personal protective equipment (PPE) guidelines to minimize exposure.

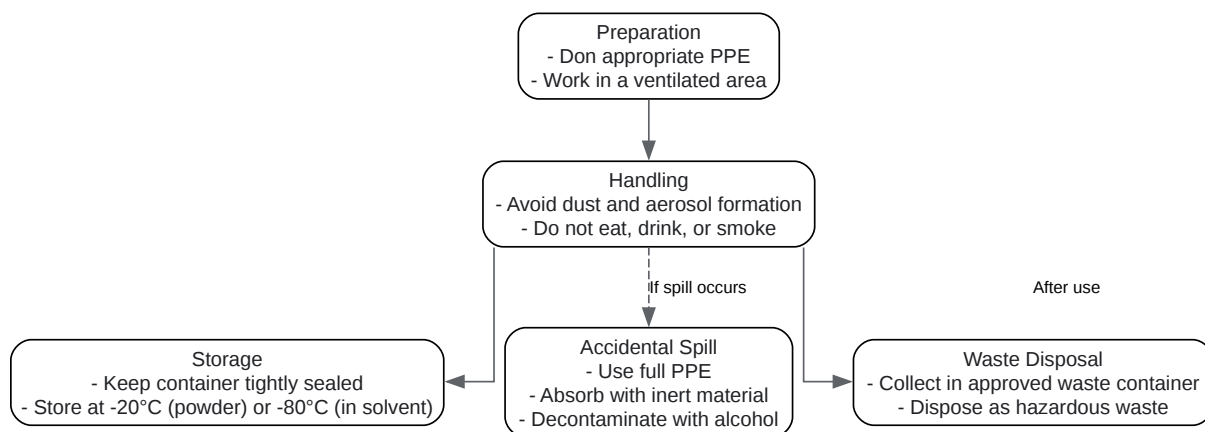
Table 1: Required Personal Protective Equipment (PPE) for Handling **NEO214**[1]

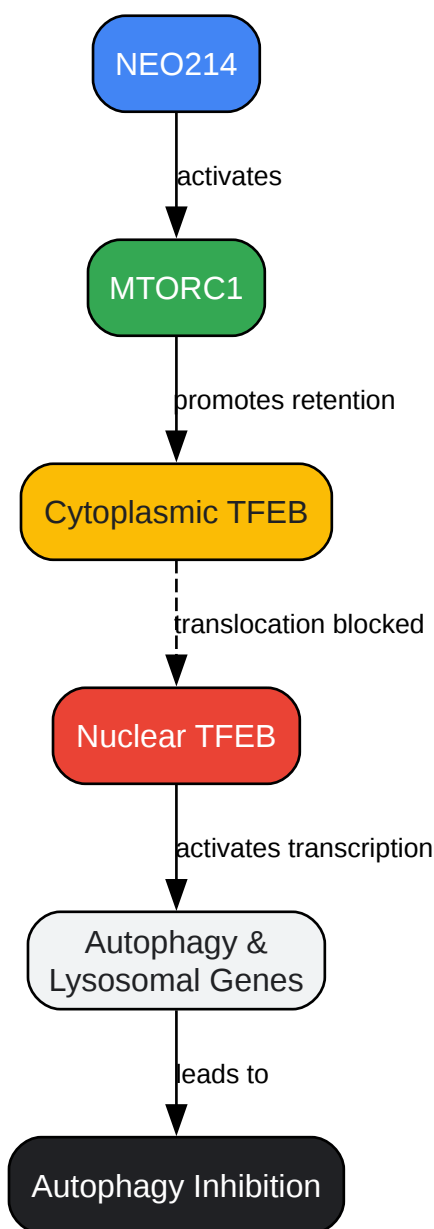
PPE Category	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or aerosols.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin and personal clothing from contamination.
Respiratory Protection	Suitable respirator	Required when handling powder or creating aerosols to prevent inhalation.

Operational and Handling Procedures

Safe handling of **NEO214** is critical to prevent accidental exposure and ensure experimental integrity.

Workflow for Handling **NEO214**:





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References

- 1. Inhibition of autophagy and induction of glioblastoma cell death by NEO214, a perillyl alcohol-rolipram conjugate - PMC [pmc.ncbi.nlm.nih.gov]
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